

Safety and handling precautions for 2-(Phenylamino)acetonitrile

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An In-depth Technical Guide to the Safety and Handling of **2-(Phenylamino)acetonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-(Phenylamino)acetonitrile** (CAS No: 3009-97-0), a key building block in organic synthesis and drug discovery. The following sections detail the hazards, precautionary measures, and physical properties of this compound to ensure its safe use in a laboratory setting.

Chemical Identification and Physical Properties

2-(Phenylamino)acetonitrile, also known as anilinoacetonitrile, is an organic compound with the chemical formula $C_8H_8N_2$.^[1] It is characterized by a phenyl group and an amino group attached to an acetonitrile backbone.^[1]

Table 1: Physical and Chemical Properties of **2-(Phenylamino)acetonitrile**

Property	Value	References
CAS Number	3009-97-0	[1] [2]
Molecular Formula	C ₈ H ₈ N ₂	[1] [2]
Molecular Weight	132.16 g/mol	[1] [2]
Appearance	Solid, Crystalline Low Melting Solid	[3]
Color	Yellow	[3]
Melting Point	40 °C	[1] [3]
Boiling Point (estimated)	234.08 °C	[1] [3]
Density (estimated)	1.1083 g/cm ³	[1] [3]
Flash Point (estimated)	137.4 °C	[1]
Solubility	Slightly soluble in chloroform and methanol. [1] [3]	[1] [3]

Hazard Identification and Classification

2-(Phenylamino)acetonitrile is classified as a hazardous substance. The primary hazards are associated with its potential toxicity if ingested, inhaled, or in contact with skin, and its capacity to cause skin and eye irritation.[\[1\]](#)

Table 2: GHS Hazard Classification for **2-(Phenylamino)acetonitrile**

Hazard Class	Hazard Statement	Signal Word	Pictogram	References
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07	
Acute Toxicity, Dermal	H312: Harmful in contact with skin	Danger	GHS06	
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	GHS07	
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07	
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage	Danger	GHS05	[3]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning	GHS07	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning	GHS07	
Hazardous to the aquatic environment — long-term hazard	H412: Harmful to aquatic life with long lasting effects	-	-	[3]

Note: There can be variations in classifications between suppliers.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **2-(Phenylamino)acetonitrile**.

Safe Handling

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[4][5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[5][6]
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[5][6]
 - Respiratory Protection: If ventilation is inadequate or if dust/vapors are generated, use a NIOSH/MSHA approved respirator.[6]
- General Hygiene: Wash hands thoroughly after handling.[4][5] Do not eat, drink, or smoke in the laboratory.[4]

Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][6]
- Specific Requirements: Keep in a dark place under an inert atmosphere (e.g., argon).[1][2] Recommended storage temperatures vary by supplier, ranging from 2-8°C to room temperature.[3]
- Incompatibilities: Avoid strong oxidizing agents.[4]

Emergency Procedures

First-Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor.[4] Rinse mouth.[4]
- If on Skin: Wash with plenty of soap and water.[4] Remove contaminated clothing and wash it before reuse.[4]

- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[6] Call a POISON CENTER or doctor if you feel unwell.[6]
- If in Eyes: Rinse cautiously with water for several minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.[6]

Accidental Release Measures

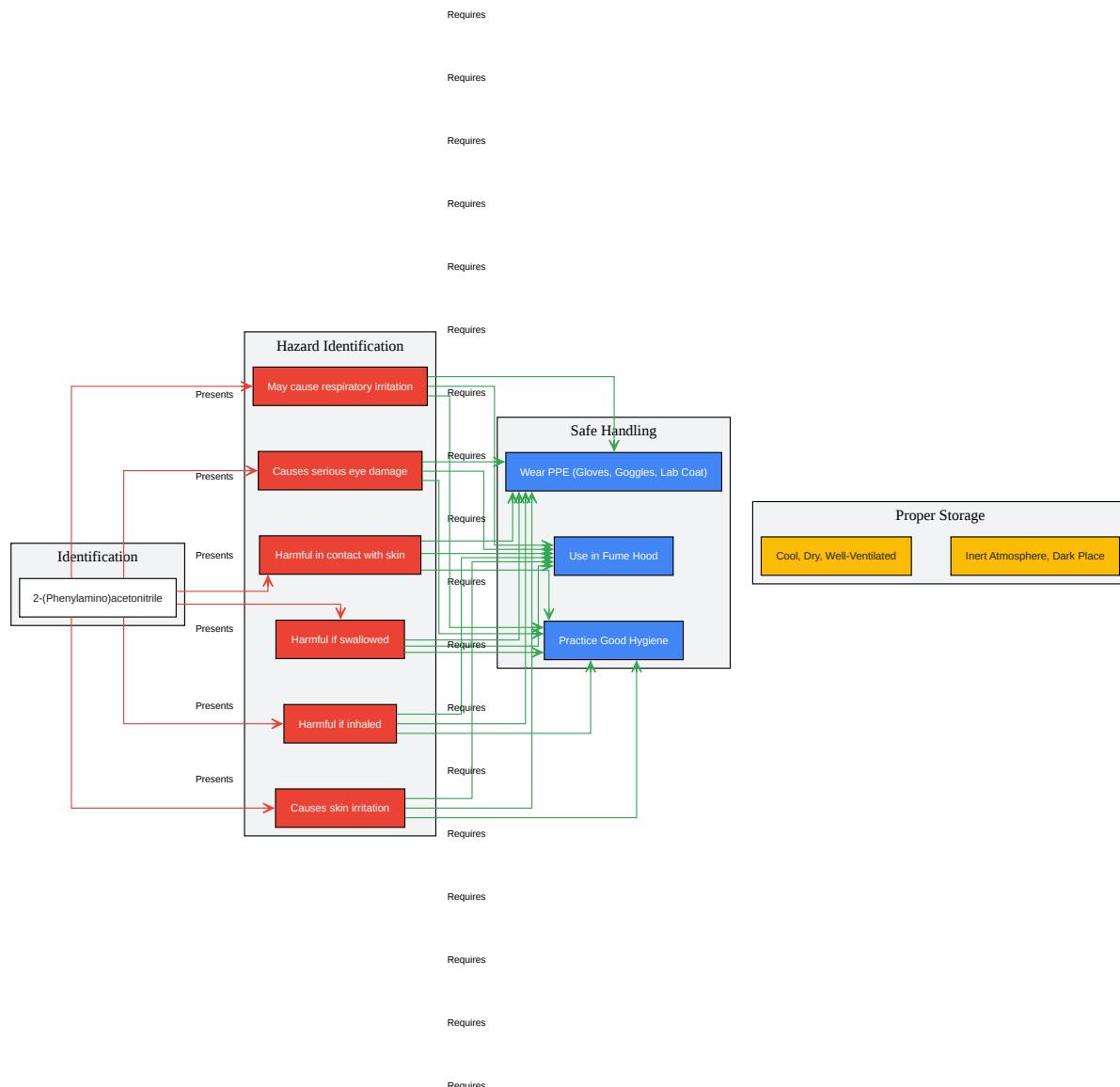
- Personal Precautions: Wear appropriate personal protective equipment.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[4]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[4]

Experimental Protocols and Methodologies

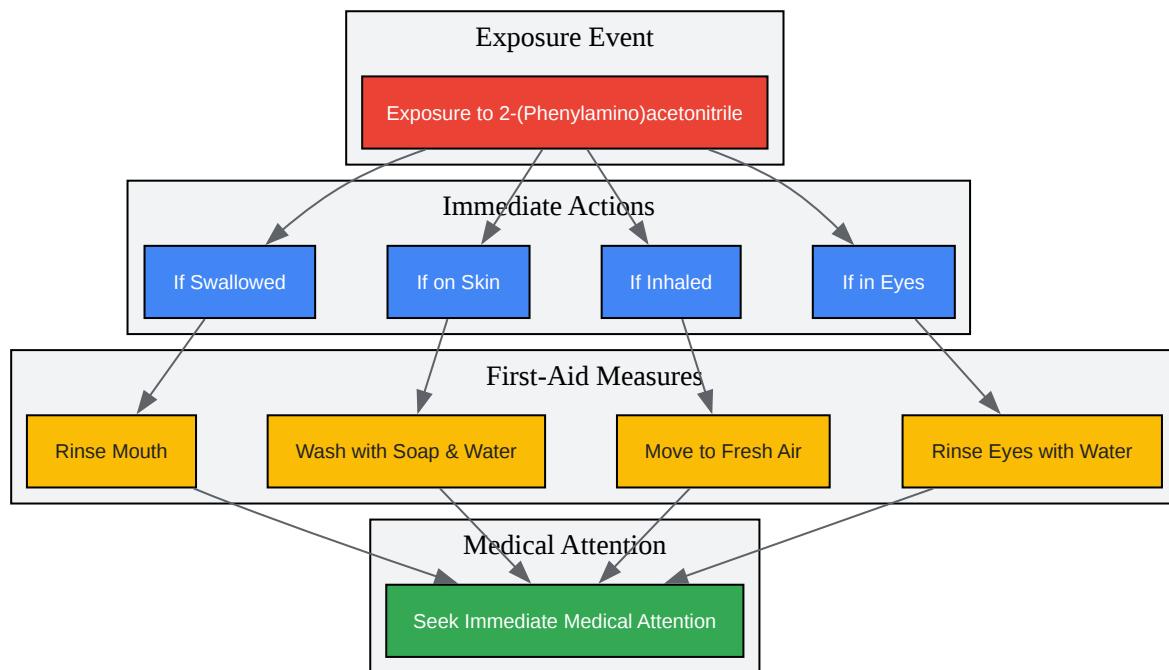
Detailed experimental protocols for the safety assessment of **2-(Phenylamino)acetonitrile** are not readily available in the public domain. However, standard methodologies for assessing the hazards identified would include:

- Acute Toxicity: OECD Test Guidelines 420, 423, or 425 (Oral); 402 (Dermal); 403 (Inhalation).
- Skin Irritation/Corrosion: OECD Test Guideline 439 (In Vitro Skin Irritation) or 404 (Acute Dermal Irritation/Corrosion).
- Eye Irritation/Damage: OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium test method) or 405 (Acute Eye Irritation/Corrosion).

Visualizations

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Caption: Hazard and Precautionary Workflow for **2-(Phenylamino)acetonitrile**.



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Caption: Emergency Response Flowchart for Exposure Incidents.

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